

# "Zinc citrate trihydrate" solubility in various laboratory solvents

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## Compound of Interest

Compound Name: Zinc citrate trihydrate

Cat. No.: B12709286

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An In-depth Technical Guide to the Solubility of **Zinc Citrate Trihydrate** in Various Laboratory Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **zinc citrate trihydrate** in common laboratory solvents. Due to the compound's limited solubility and the scarcity of publicly available quantitative data, this document focuses on providing a thorough summary of qualitative and semi-quantitative solubility information, detailing the factors that influence dissolution, and presenting a standardized experimental protocol for determining solubility.

## Introduction to Zinc Citrate Trihydrate

**Zinc citrate trihydrate**, with the chemical formula  $(C_6H_5O_7)_2Zn_3 \cdot 3H_2O$ , is an organic zinc salt valued for its high zinc content (approximately 31%) and superior bioavailability compared to inorganic zinc sources. It is a white to almost white, odorless crystalline powder.<sup>[1][2]</sup> Its applications span the pharmaceutical, nutraceutical, and oral care industries, where it is utilized in dietary supplements, functional foods, and dental care products for its antimicrobial and anti-inflammatory properties.<sup>[2][3]</sup>

A key physicochemical property of **zinc citrate trihydrate** is its solubility, which significantly impacts its formulation, bioavailability, and efficacy. This guide aims to consolidate the available

solubility data and provide researchers with the necessary information to handle this compound effectively in a laboratory setting.

## Solubility Profile of Zinc Citrate Trihydrate

The solubility of **zinc citrate trihydrate** is a complex characteristic influenced by the solvent system, temperature, and pH. The available data, largely qualitative, is summarized in the tables below.

**Table 1: Qualitative Solubility of Zinc Citrate Trihydrate in Various Solvents**

| Solvent               | Solubility Description                               | Citations          |
|-----------------------|--|--------------------|
| Water                 | Slightly soluble, Poorly soluble, Moderately soluble | [1][2][4][5][6][7] |
| Ethanol (96%)         | Practically insoluble                                | [1][2][4][8]       |
| Diluted Mineral Acids | Soluble  | [1][2][4][9][10]   |
| Alkali Hydroxides     | Soluble  | [10]               |
| Ammoniacal Liquor     | Soluble  | [9]                |
| Organic Solvents      | Practically insoluble                                | [11]               |

**Table 2: Quantitative Solubility Data for Zinc Citrate Trihydrate**

| Solvent                   | Temperature (°C) | Solubility | Citations |
|---------------------------|------------------|------------|-----------|
| Water                     | 20               | < 1 g/L    |           |
| Dimethyl Sulfoxide (DMSO) | Not Specified    | ~258 ppm   | [12]      |

Note on Inverse Solubility: **Zinc citrate trihydrate** is reported to exhibit inverse solubility, meaning its solubility in water is greater at lower temperatures.[1][2][4]

# Factors Influencing Solubility

Several factors can significantly alter the solubility of **zinc citrate trihydrate**:

- pH: The solubility of **zinc citrate trihydrate** is highly dependent on pH. It is more soluble in acidic conditions due to the protonation of the citrate ion, which shifts the equilibrium towards dissolution.<sup>[7][11][13]</sup> Conversely, it is also soluble in alkaline solutions.
- Temperature: As noted, **zinc citrate trihydrate** exhibits inverse solubility in water, a critical consideration for dissolution and storage of its solutions.<sup>[1][2][4]</sup>
- Presence of Other Ions: The solubility of zinc citrate can be enhanced by the presence of other ions that can form soluble complexes with zinc. For example, amino acids have been shown to increase the solubility of zinc citrate.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **zinc citrate trihydrate**, based on the widely accepted "shake-flask" method. This method is suitable for sparingly soluble salts.

## Materials and Equipment

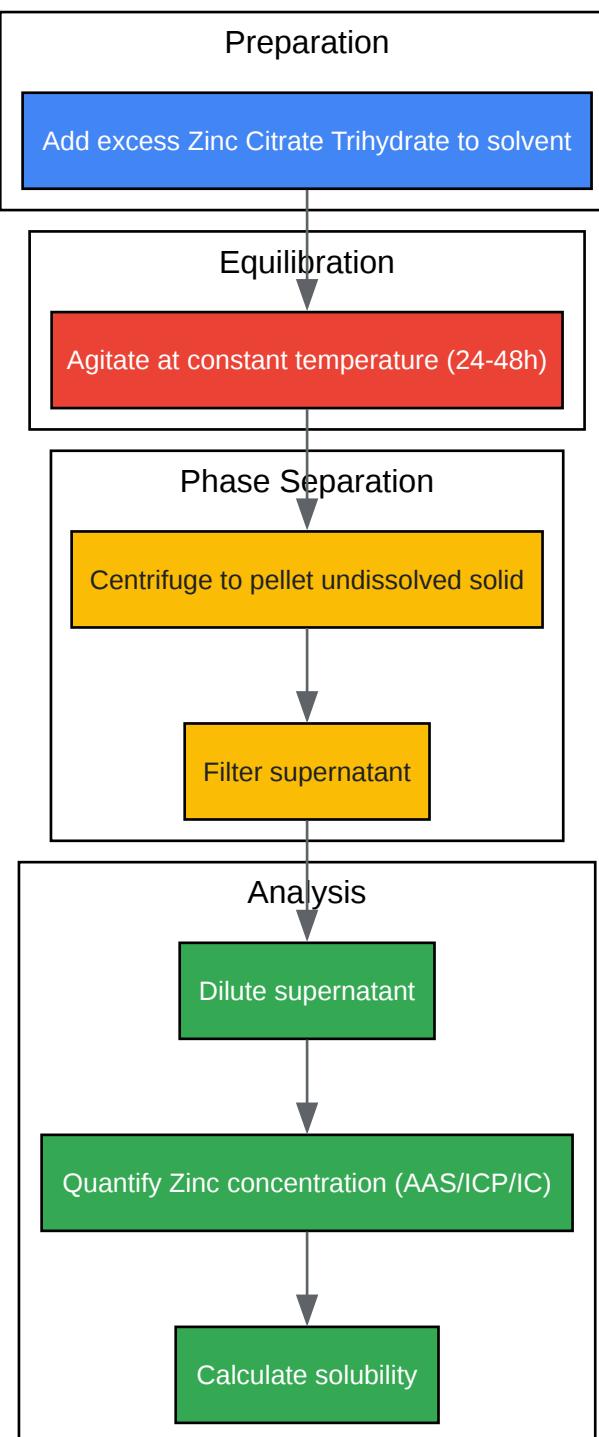
- **Zinc Citrate Trihydrate** (analytical grade)
- Selected Solvents (e.g., deionized water, ethanol, DMSO, buffered solutions at various pH)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm)

- Apparatus for quantitative analysis of zinc (e.g., Atomic Absorption Spectrophotometer (AAS), Inductively Coupled Plasma-Optical Emission Spectrometer (ICP-OES), or Ion Chromatography (IC))

## Procedure

- Sample Preparation: Add an excess amount of **zinc citrate trihydrate** to a series of vials, each containing a known volume of the different solvents to be tested. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker set to the desired temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24 to 48 hours) to ensure that equilibrium is reached. A preliminary study may be required to determine the time to reach equilibrium.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the excess solid to settle. Centrifuge the vials at a high speed to pellet the remaining undissolved solid.
- Sample Extraction: Carefully withdraw a known volume of the clear supernatant using a syringe. Immediately filter the supernatant through a syringe filter to remove any remaining solid particles.
- Dilution: Dilute the filtered supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method to be used for quantification.
- Quantification: Analyze the concentration of zinc in the diluted supernatant using a calibrated analytical instrument such as AAS, ICP-OES, or IC.
- Calculation: Calculate the solubility of **zinc citrate trihydrate** in the solvent based on the measured zinc concentration, the dilution factor, and the molecular weight of **zinc citrate trihydrate**.

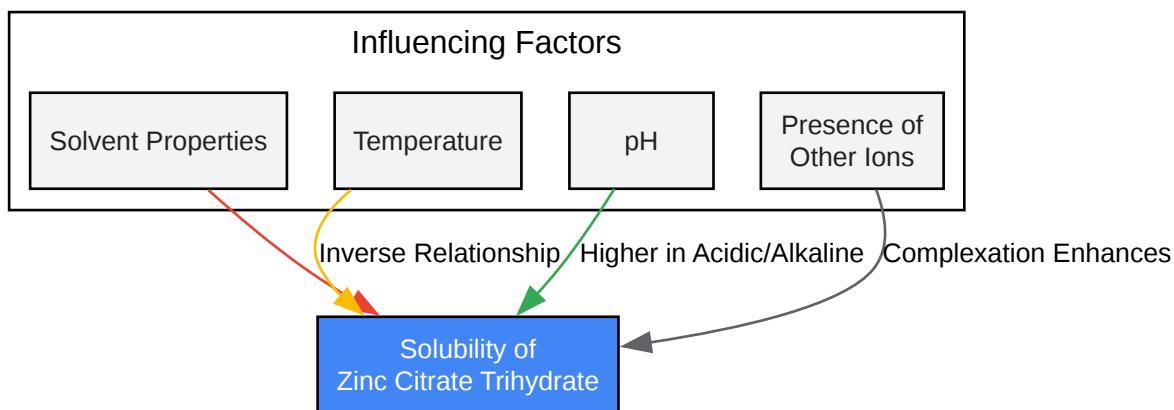
## Experimental Workflow Diagram

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Caption: Experimental workflow for determining the solubility of **zinc citrate trihydrate**.

# Signaling Pathway and Logical Relationship Diagrams

While there are no specific signaling pathways directly involving the dissolution of **zinc citrate trihydrate**, a logical diagram can illustrate the factors affecting its solubility.



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Caption: Factors influencing the solubility of **zinc citrate trihydrate**.

## Conclusion

The solubility of **zinc citrate trihydrate** is a critical parameter for its application in various scientific and industrial fields. While extensive quantitative data is not readily available, this guide summarizes the existing knowledge, highlighting its slight and inverse solubility in water and its insolubility in ethanol. The significant influence of pH on its dissolution is a key takeaway for formulation scientists. The provided experimental protocol offers a standardized method for researchers to determine the solubility of **zinc citrate trihydrate** in their specific systems, enabling more accurate and reproducible research and development.

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